Copper-free click chemistry protocol for 5-TAMRA Azide.

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Compound of Interest

Compound Name:	*TAMRA Azide, isomer 5*
Cat. No.:	*B8116090*

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Application Note: Copper-Free Click Chemistry (SPAAC) Protocol for 5-TAMRA Azide Bioconjugation

Mechanistic Rationale & Experimental Design

The advent of bioorthogonal chemistry has revolutionized our ability to track and manipulate biomolecules in complex environments. While the classic Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) offers exceptional reaction efficiency, the requisite Cu(I) catalyst generates reactive oxygen species (ROS). This leads to protein denaturation, fluorophore quenching, and severe cytotoxicity in live-cell applications[1].

To circumvent these limitations, Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)—pioneered by Carolyn Bertozzi and colleagues—utilizes the inherent ring strain of cyclooctynes (such as DBCO or BCN) to drive the [3+2] cycloaddition with azides[1]. This reaction proceeds rapidly at room temperature without the need for a metal catalyst, ensuring absolute biocompatibility[2].

5-TAMRA Azide (5-Carboxytetramethylrhodamine Azide) is an optimal reporter molecule for SPAAC workflows. As a bright, photostable red fluorophore, it avoids the high autofluorescence background typically observed in the blue/green spectra of biological samples[3]. By reacting 5-

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TAMRA Azide with a DBCO-functionalized protein or oligonucleotide, researchers can achieve highly specific, covalent labeling that is stable under physiological conditions[4].

Quantitative Data: Dye Properties & Reaction Kinetics

To design a successful bioconjugation experiment, it is critical to understand the photophysical limits of your fluorophore and the kinetic realities of your reaction system.

Table 1: Photophysical & Chemical Properties of 5-TAMRA Azide[3][5]

Parameter	Specification	Experimental Implication
Molecular Weight	**512.57 g/mol**	**Requires precise micro-weighing for stock molarity.**
Excitation / Emission	546 nm / 579 nm	Compatible with TRITC/Cy3 filter sets.
Extinction Coefficient (ε)	91,000 $cm^{-1}M^{-1}$	High brightness; allows detection at low labeling densities.

| Solubility | DMSO, DMF, MeOH | Must be dissolved in anhydrous organic solvent prior to aqueous dilution. |

Table 2: Bioconjugation Strategy Comparison (CuAAC vs. SPAAC)[4][6]

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Feature	CuAAC (Copper-Catalyzed)	SPAAC (Copper-Free)
Catalyst Required	**Cu(I) + Ascorbate + Ligand (e.g., THPTA)**	**None**
Reaction Kinetics	Very Fast (10 to 100 $M^{-1}s^{-1}$)	Fast (0.1 to 1 $M^{-1}s^{-1}$ for DBCO)
Biocompatibility	Low (ROS generation, toxic to live cells)	High (Inert, non-toxic, physiological conditions)

| Target Modification | Terminal Alkyne | Strained Cycloalkyne (DBCO, BCN, DIFO) |

SPAAC Reaction Workflow

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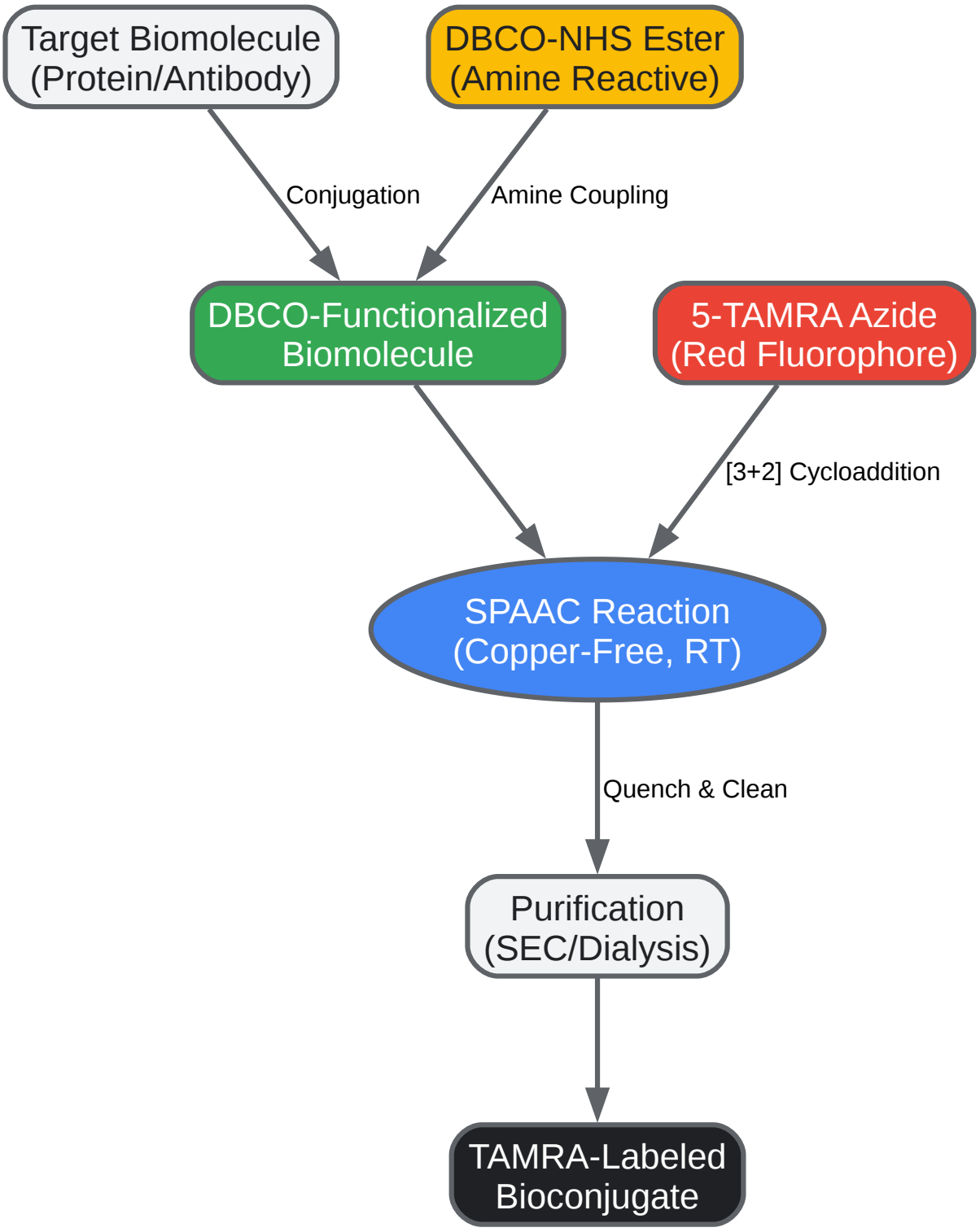

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Experimental workflow for copper-free SPAAC labeling of biomolecules with 5-TAMRA Azide.

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Detailed Experimental Protocol: In Vitro Labeling of DBCO-Proteins

Note: This protocol assumes your target protein has already been functionalized with a cyclooctyne (e.g., via DBCO-NHS ester coupling) and purified to remove free DBCO.

Phase 1: Preparation of Stock Solutions

- Causality Check: 5-TAMRA Azide is highly hydrophobic. Introducing it directly into an aqueous buffer will cause immediate precipitation, ruining the reaction kinetics. It must be dissolved in an anhydrous organic solvent.

- 5-TAMRA Azide Stock (10 mM): Dissolve 1 mg of 5-TAMRA Azide in 195 µL of anhydrous DMSO or DMF[7]. Vortex thoroughly until completely dissolved. Store aliquots at -20°C in the dark.

- DBCO-Protein Solution: Ensure your DBCO-modified protein is in a primary amine-free buffer (e.g., PBS, pH 7.4) at a concentration of 1–5 mg/mL.

Phase 2: The SPAAC Ligation Reaction

- Causality Check: To drive the reaction to completion via pseudo-first-order kinetics, the azide fluorophore must be in molar excess relative to the DBCO groups. However, excessive organic solvent (>10% v/v) can denature the target protein.

- Calculate Stoichiometry: Determine the total moles of DBCO on your protein. For optimal labeling, calculate the volume of 10 mM 5-TAMRA Azide required to achieve a 3- to 5-fold molar excess over the DBCO moieties.

- Reaction Assembly: Add the calculated volume of 5-TAMRA Azide stock dropwise to the DBCO-protein solution while vortexing gently. Note: Ensure the final concentration of DMSO does not exceed 5-10% of the total reaction volume.

- Incubation: Protect the reaction tube from light using aluminum foil to prevent TAMRA photobleaching. Incubate at room temperature (20–25°C) for 2 to 4 hours, or at 4°C overnight on an end-over-end rotator[8].

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Phase 3: Quenching and Purification

- Causality Check: Unreacted 5-TAMRA Azide will cause severe background fluorescence in downstream assays. Furthermore, unreacted DBCO groups can cross-react with endogenous azides if applied to live-cell systems.
- Quenching (Optional but Recommended): Add a 10-fold molar excess of a water-soluble azide (e.g., 2-Azidoethanol) relative to the initial DBCO amount. Incubate for 30 minutes at room temperature to cap unreacted cyclooctynes.
- Purification: Remove free 5-TAMRA Azide and quenched byproducts using Size-Exclusion Chromatography (SEC) (e.g., Sephadex G-25 desalting columns) or dialysis against PBS (pH 7.4)[8]. Continue purification until the eluate or dialysate is completely clear of red color.

System Validation: Degree of Labeling (DOL)

A self-validating protocol must include a mathematical confirmation of success. To verify the efficiency of the SPAAC reaction, calculate the Degree of Labeling (DOL)—the average number of TAMRA molecules conjugated per protein.

- Measure the absorbance of the purified conjugate at 280 nm (protein peak) and 546 nm (TAMRA peak) using a UV-Vis spectrophotometer.
- Apply the following formulas:

Step A: Calculate Actual Protein Concentration Because TAMRA absorbs slightly at 280 nm, you must correct the A280 reading. The correction factor (CF) for 5-TAMRA is approximately 0.3.

> “
>
> (Where
>
> is the molar extinction coefficient of your specific protein).

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Step B: Calculate DOL

> “
>
> (Where
>
>).

An optimal DOL for most imaging applications is between 2.0 and 4.0. A DOL > 5.0 may lead to fluorophore self-quenching and protein precipitation.

References

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